

Brevilin A solubility in DMSO and other solvents

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Compound of Interest

Compound Name: *Brevilin A*

Cat. No.: *B1667785*

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Brevilin A Technical Support Center

This technical support guide provides detailed information on the solubility of **Brevilin A**, troubleshooting advice for common experimental issues, and standardized protocols for its use in research settings.

Solubility Data

Brevilin A exhibits high solubility in Dimethyl Sulfoxide (DMSO) but is sparingly soluble in aqueous solutions. For experimental use, it is critical to prepare a concentrated stock solution in an appropriate organic solvent before diluting it into aqueous media or buffers. The solubility of **Brevilin A** can vary slightly between suppliers and based on the purity of the compound and the solvent.

Table 1: Solubility of **Brevilin A** in Common Solvents

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	69 - 250 mg/mL[1][2][3][4]	199 - 721 mM[3][4]	Use of fresh, anhydrous DMSO is highly recommended as the solvent is hygroscopic; moisture can reduce solubility. Sonication or warming to 37°C can aid dissolution.[1][3][4]
Ethanol	Poorly soluble	Not specified	Not recommended as a primary solvent for high-concentration stock solutions.[5]
Water	Insoluble	Not specified	Brevilin A is practically insoluble in water.[6]

Troubleshooting and FAQs

This section addresses common questions and issues that researchers may encounter when working with **Brevilin A**.

Q1: My **Brevilin A** powder is not fully dissolving in DMSO, even at a concentration listed as soluble. What can I do?

A1: Several factors can affect dissolution. Follow these troubleshooting steps:

- **Verify Solvent Quality:** DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This absorbed water can significantly decrease the solubility of hydrophobic compounds like **Brevilin A**. Always use fresh, anhydrous, high-purity DMSO from a newly opened bottle. [1][3]

- **Apply Gentle Heat:** Warm the solution gently in a water bath at 37°C. This can help increase the dissolution rate.[\[4\]](#)
- **Use Sonication:** Place the vial in an ultrasonic bath for short periods. This uses high-frequency sound waves to agitate the solvent and break up compound aggregates, facilitating dissolution.[\[2\]](#)[\[4\]](#)
- **Check for Contamination:** Ensure your glassware is clean and dry, as contaminants can interfere with solubility.

Q2: When I add my **Brevilin A** DMSO stock solution to my aqueous cell culture medium, a precipitate forms. How can I prevent this?

A2: This is a common issue known as "crashing out," which occurs when a compound is moved from a solvent in which it is highly soluble (DMSO) to one where it is poorly soluble (aqueous medium).

- **Dilute in Steps:** Instead of adding the stock directly to the full volume of media, first dilute the stock into a smaller volume of media while vortexing or swirling vigorously to ensure rapid mixing. Then, add this intermediate dilution to the final volume.
- **Lower Final Concentration:** The final concentration of **Brevilin A** may be exceeding its solubility limit in the aqueous medium. Try working with a lower final concentration if your experiment allows.
- **Minimize Final DMSO Concentration:** While DMSO is necessary for the stock solution, high final concentrations can be toxic to cells. Aim for a final DMSO concentration of less than 0.5% (v/v) in your cell culture, and ensure your vehicle control plates contain the same final concentration of DMSO.

Q3: How should I store my **Brevilin A** powder and stock solutions?

A3: Proper storage is crucial to maintain the stability and activity of the compound.

- **Powder:** Store the solid form of **Brevilin A** at -20°C for long-term stability (up to 3 years).[\[2\]](#)
[\[3\]](#)

- Stock Solutions: Prepare aliquots of the stock solution in DMSO to avoid repeated freeze-thaw cycles, which can degrade the compound.^{[3][4]} Store these aliquots at -80°C for up to one year or at -20°C for up to one month.^[3]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Brevilin A Stock Solution in DMSO

This protocol is suitable for most in vitro cell-based assays.

Materials:

- **Brevilin A** powder (MW: 346.42 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance and weighing paper
- Pipettes

Methodology:

- Weighing: Carefully weigh out 3.46 mg of **Brevilin A** powder.
- Dissolving: Add the weighed powder to a sterile vial. Using a calibrated pipette, add 100 µL of anhydrous DMSO to the vial.
- Mixing: Cap the vial securely and vortex thoroughly. If the powder does not dissolve completely, sonicate the vial for 5-10 minutes or warm it to 37°C until the solution is clear.
- Storage: Aliquot the stock solution into smaller volumes in sterile tubes to minimize freeze-thaw cycles. Store at -80°C.

Protocol 2: Preparation of an In Vivo Formulation

This protocol provides an example formulation for oral administration in animal studies. The mixed-solvent system helps keep the compound in solution upon dilution.

Materials:

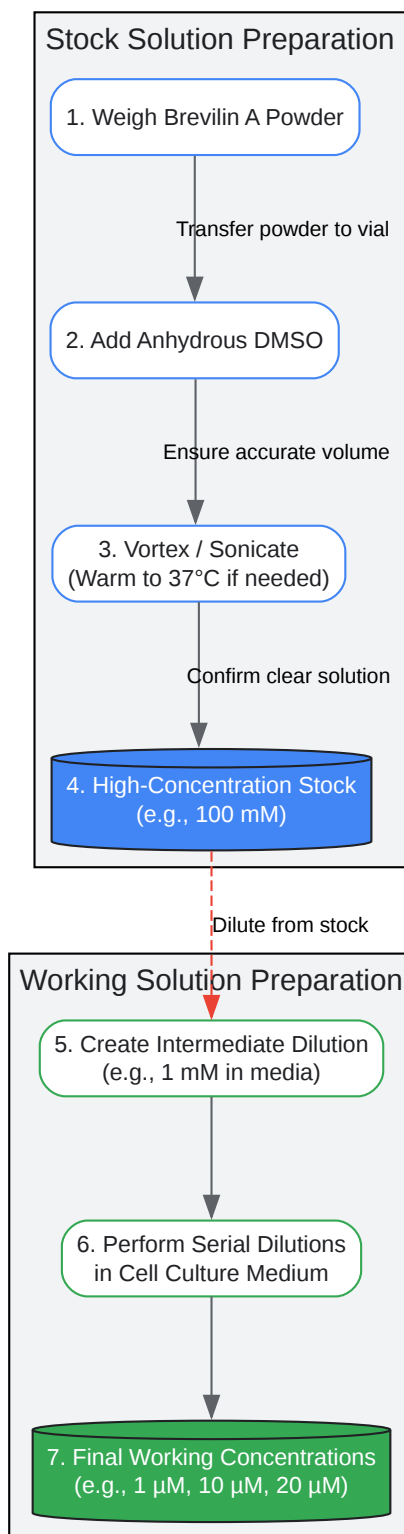
- Concentrated **Brevilin A** stock solution in DMSO (e.g., 69 mg/mL)[3]
- PEG300 (Polyethylene glycol 300)
- Tween 80
- Sterile ddH₂O or saline
- Sterile tubes

Methodology (for a 1 mL final volume):[3]

- Initial Dilution: In a sterile tube, add 50 µL of the 69 mg/mL **Brevilin A** DMSO stock solution.
- Add Co-solvent: Add 400 µL of PEG300 to the tube. Mix thoroughly until the solution is clear.
- Add Surfactant: Add 50 µL of Tween 80 to the mixture. Mix again until the solution is clear and homogenous.
- Final Dilution: Add 500 µL of sterile ddH₂O or saline to bring the total volume to 1 mL.
- Administration: Use the final mixed solution immediately for optimal results, as its stability over time may be limited.[3]

Visualized Workflow

The following diagram illustrates the standard workflow for preparing a **Brevilin A** stock solution and subsequent working dilutions for in vitro experiments.



Brevilin A Stock Solution and Dilution Workflow

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Caption: Workflow for preparing **Brevilin A** stock and working solutions.

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